Physical and optical properties of pure Fayalite crystals

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An In-Depth Technical Guide to the Physical and Optical Properties of Pure **Fayalite** Crystals

This technical guide provides a comprehensive overview of the core physical and optical properties of pure **fayalite** (Fe_2SiO_4) crystals. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this mineral's characteristics. This document summarizes quantitative data in structured tables, outlines detailed experimental protocols for key analyses, and includes visualizations of experimental workflows.

Physical Properties

Fayalite, the iron-rich end-member of the olivine solid-solution series, exhibits a range of distinct physical properties. These characteristics are crucial for its identification and for understanding its behavior in various geological and laboratory settings.

Data Summary

The following table summarizes the key physical properties of pure **fayalite** crystals.

Property	Value	Notes
Crystal System	Orthorhombic[1][2]	Dipyramidal (mmm) crystal class.[1][3]
Space Group	Pbnm[1][2][4]	
Unit Cell Parameters	a = 4.82 Å, b = 10.48 Å, c = 6.09 Å[1][2]	
Formula Mass	203.771 g/mol [1]	
Color	Greenish-yellow, yellow-brown, brown to black.[1][3][5][6]	In thin sections, it appears as pale yellow to amber.[1]
Luster	Vitreous to greasy or resinous.[1][3][6]	
Transparency	Transparent to translucent.[1][3][5][6]	
Streak	White or colorless.[1][3][5]	
Hardness (Mohs scale)	6.5 - 7.0[1][5][6]	Scratches glass and cannot be scratched by a knife blade.
Density / Specific Gravity	4.392 g/cm³[1][6]	
Cleavage	Moderate on {010}, imperfect on {100}.[1]	
Fracture	Conchoidal[1][5][6]	
Tenacity	Brittle[6]	
Melting Point	Approximately 1200°C	The melting point is lower than the magnesium-rich end-member, forsterite.
Thermal Effusivity	~4.1 ± 0.2 kJs$^{-0.5}$K^{-1}m^{-2}[7]	
Thermal Conductivity	~6.0 ± 0.5 Wm^{-1}K^{-1}[7]	

Experimental Protocols

The Mohs hardness test is a qualitative ordinal scale that characterizes the scratch resistance of various minerals through the ability of a harder material to scratch a softer material.

Methodology:

- Select a fresh, clean, and unweathered surface on the **fayalite** crystal to be tested.

- Hold the **fayalite** specimen firmly.

- Attempt to scratch the surface with an object of known hardness from the Mohs scale (e.g., a fingernail, copper penny, steel knife).

- Observe if a scratch is produced. A scratch is a permanent groove, not a powder mark that can be rubbed off.

- If the known object scratches the **fayalite**, the **fayalite** is softer than that object. If the **fayalite** scratches the known object, it is harder.

- Continue this process with different objects of known hardness to bracket the hardness of the **fayalite** specimen. For **fayalite**, it should scratch glass (hardness ~5.5) and a steel file (hardness ~6.5) but be scratched by quartz (hardness 7).

A pycnometer is a flask with a specific, accurately known volume used to determine the density of a solid.

Methodology:

- Clean and dry the pycnometer and its stopper and weigh it accurately (m_1).

- Place a sample of the pure **fayalite** crystal into the pycnometer and weigh it again (m_2). The mass of the sample is ($m_2 - m_1$).

- Fill the pycnometer containing the sample with a liquid of known density (ρ_liquid), such as distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess liquid to escape through the capillary.

- Weigh the pycnometer with the sample and the liquid (m_3).

- The mass of the displaced liquid is $(m_2 - m_1) + m\_liquid - m_3$, where m_liquid is the mass of the liquid filling the pycnometer. To find m_liquid, empty and clean the pycnometer, fill it with the liquid alone, and weigh it (m_4). Then $m\_liquid = m_4 - m_1$.

- The volume of the displaced liquid, which is equal to the volume of the **fayalite** sample, is $V\_sample = ((m_2 - m_1) + (m_4 - m_1) - m_3) / \rho\_liquid$.

- The density of the **fayalite** is then calculated as $\rho\_\textbf{fayalite} = (m_2 - m_1) / V\_sample$.

SC-XRD is a non-destructive analytical technique that provides detailed information about the three-dimensional arrangement of atoms within a crystal, including unit cell dimensions and space group.

Methodology:

- A small, high-quality single crystal of **fayalite** is selected and mounted on a goniometer head.

- The crystal is placed in a diffractometer where it is illuminated by a monochromatic X-ray beam.

- The crystal is rotated, and the diffracted X-rays are collected by a detector.

- The resulting diffraction pattern, consisting of a series of spots (reflections), is analyzed.

- The positions and intensities of the reflections are used to determine the unit cell parameters $(a, b, c, \alpha, \beta, \gamma)$ and the space group of the crystal.

- Further refinement of the data allows for the determination of the precise atomic positions within the unit cell.

Optical Properties

The optical properties of **fayalite** are essential for its identification in thin sections using polarized light microscopy.

Data Summary

The following table summarizes the key optical properties of pure **fayalite** crystals.

Property	Value	Notes
Optical Character	Biaxial (-)[1][3]	
Refractive Indices (n)	nα = 1.731 - 1.824nβ = 1.760 - 1.864nγ = 1.773 - 1.875[1][3][4]	The refractive indices increase with increasing iron content in the olivine series.
Birefringence (δ)	δ = 0.042 - 0.051[1][3]	
2V Angle (measured)	47° to 74°[1][3]	
Pleochroism	Faint to visible[1][3][6]	X = pale yellow, Y = orange-yellow, reddish-brown, Z = pale yellow.[3][6]
Dispersion	Weak, r > v[6]	
Extinction	Parallel	Elongate crystals show parallel extinction.

Experimental Protocols

The immersion method involves immersing mineral grains in liquids of known refractive indices and observing the Becke line to determine the mineral's refractive index.

Methodology:

- Crush a pure **fayalite** crystal and sieve to obtain grains of a suitable size.

- Place a small amount of the **fayalite** grains on a glass slide and add a drop of a calibrated refractive index liquid.

- Cover with a coverslip.

- Using a petrographic microscope under plane-polarized light, focus on the edge of a grain.

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- Slightly lower the stage (increase the focal distance). A bright line, the Becke line, will move into the medium with the higher refractive index.

- If the Becke line moves into the mineral, the mineral has a higher refractive index than the liquid. If it moves into the liquid, the liquid has a higher refractive index.

- Repeat the process with different immersion liquids until a liquid is found where the Becke line is very faint or disappears, indicating a match between the refractive index of the liquid and the mineral.

- For anisotropic minerals like **fayalite**, this procedure is performed with the polarizer inserted, and the stage is rotated to determine the different refractive indices (nα, nβ, nγ).

Birefringence is the difference between the highest and lowest refractive indices of a mineral. It is typically determined by observing the interference colors of a mineral in a thin section of known thickness.

Methodology:

- Prepare a standard thin section of a rock containing **fayalite** crystals (typically 30 μm thick).

- Using a petrographic microscope with both the polarizer and analyzer inserted (crossed polars), observe the interference colors of the **fayalite** grains.

- Identify the grain that shows the highest-order interference color. This orientation provides the maximum birefringence.

- Use a Michel-Lévy chart to correlate the observed maximum interference color with the known thickness of the thin section to determine the birefringence ($\delta = n\gamma - n\alpha$).

The 2V angle is the angle between the two optic axes in a biaxial mineral. It can be estimated from an optic axis interference figure.

Methodology:

- Using a petrographic microscope with crossed polars and a high-power objective, find a **fayalite** grain that remains nearly extinct upon stage rotation. This orientation is looking
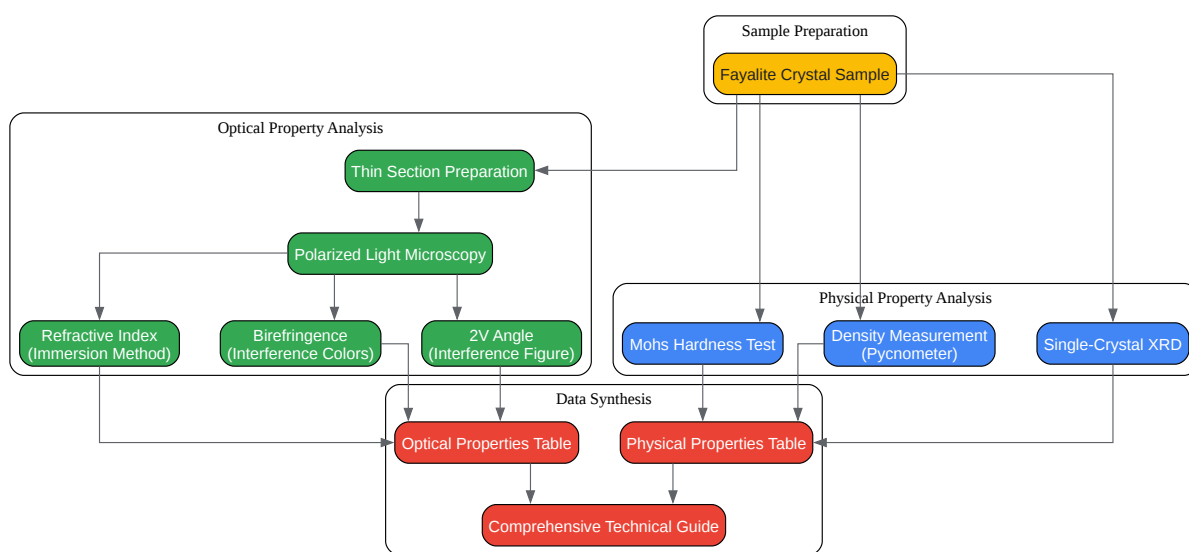
down or near an optic axis.

- Insert the condensing lens and Bertrand lens to observe the interference figure.

- For a centered optic axis figure, the curvature of the isogyre is related to the 2V angle. A straight isogyre indicates a 2V of 90°, while a sharply curved isogyre indicates a small 2V.

- For a biaxial optic axis figure, the distance between the two melatopes (points where the optic axes emerge) can be used to estimate the 2V angle. The wider the separation, the larger the 2V angle.

Visualizations

Workflow for Physical and Optical Characterization of Fayalite

The following diagram illustrates the logical workflow for a comprehensive analysis of the physical and optical properties of a pure **fayalite** crystal.
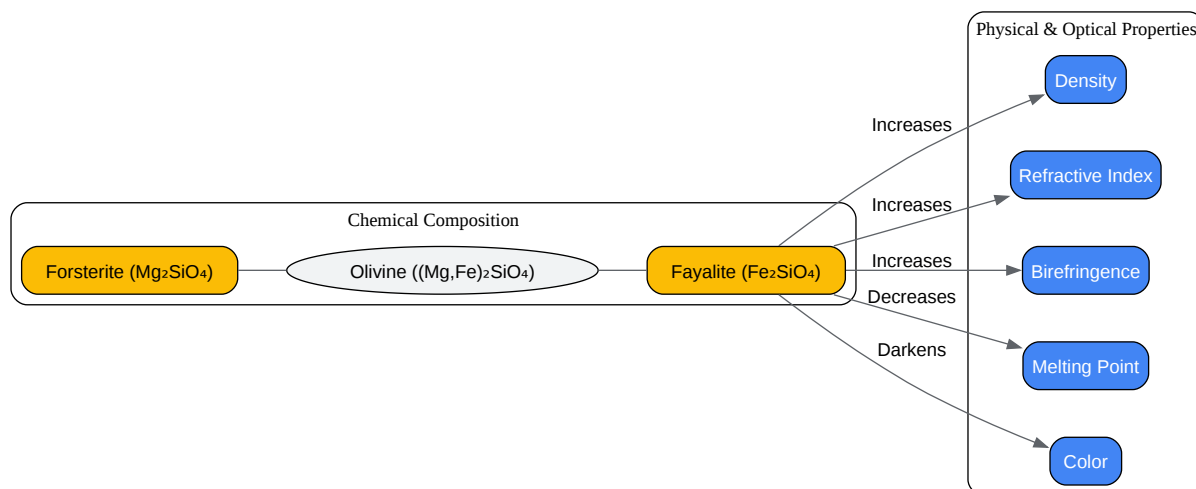
Workflow for **Fayalite** Characterization

Relationship between Olivine Composition and Properties

The following diagram illustrates the relationship between the chemical composition of the olivine series (from forsterite to **fayalite**) and its key physical and optical properties.

Composition-Property Relationship in Olivine

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